

An In-depth Technical Guide to N4-Acetylsulfanilamide

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonamide

Cat. No.: B121751

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This technical guide provides a comprehensive overview of N4-Acetylsulfanilamide, a sulfonamide compound of interest to researchers and professionals in drug development. The guide details its chemical and physical properties, experimental protocols for its synthesis, and its biological context as a metabolite.

Chemical and Physical Properties

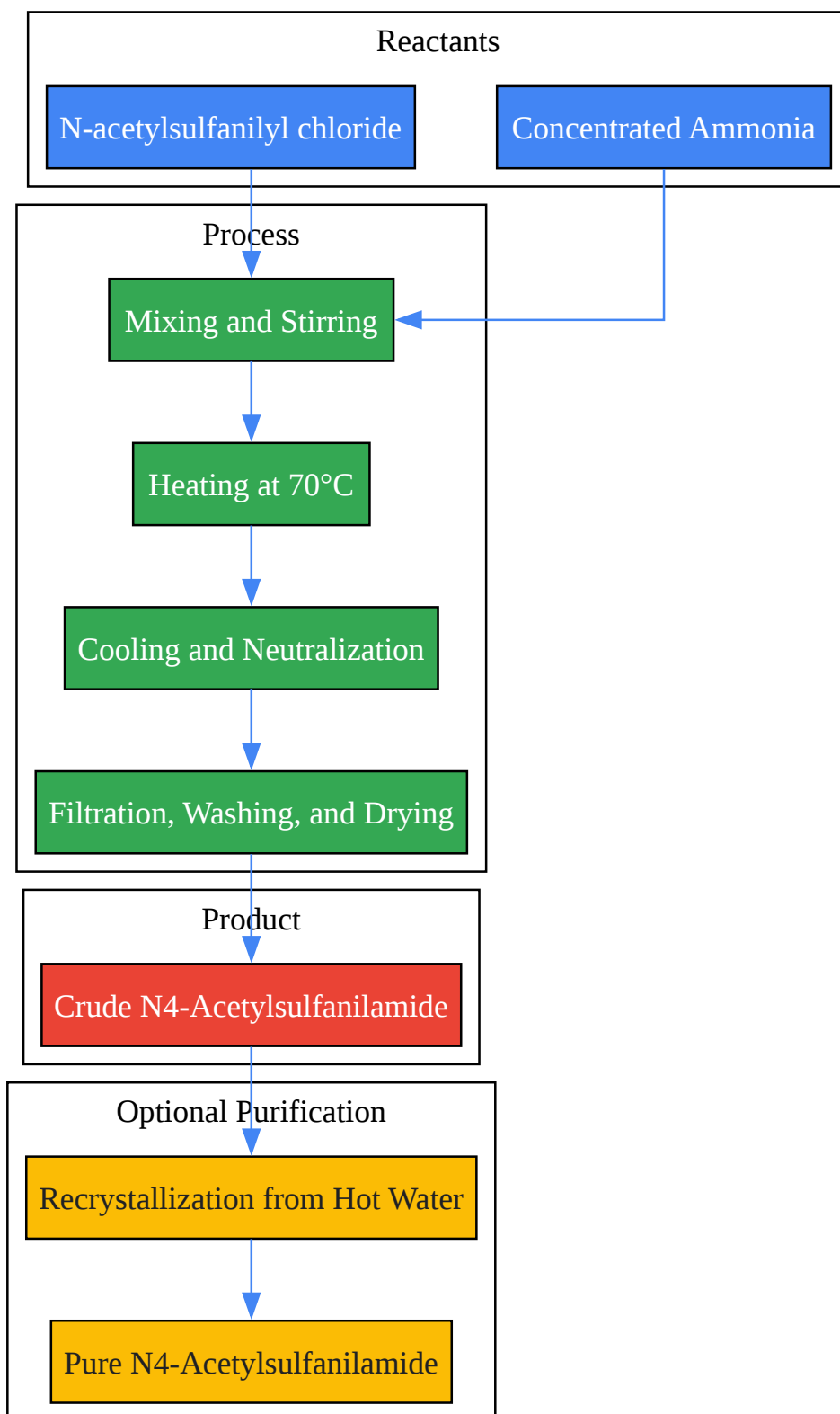
N4-Acetylsulfanilamide, also known as **4-acetamidobenzenesulfonamide**, is a derivative of sulfanilamide.^[1] Its key quantitative properties are summarized in the table below.

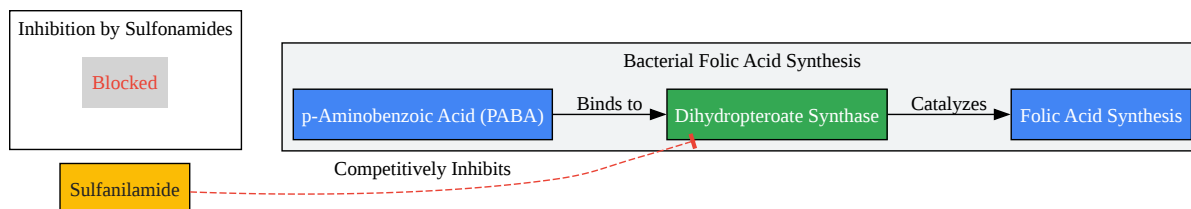
Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃ S	[2][3][4][5][6]
Molecular Weight	214.24 g/mol	[2][3][4][6][7][8]
Melting Point	214-219 °C	[3][8][9]
Density	1.414 g/cm ³	[3]
Water Solubility	Slightly soluble	[3]
CAS Number	121-61-9	[2][3][4]

Synthesis of N4-Acetylsulfanilamide

A common method for the preparation of N4-Acetylsulfanilamide involves the reaction of N-acetylsulfanilyl chloride with concentrated ammonia.[9]

- Reaction Initiation: Cautiously mix 39 g of N-acetylsulfanilyl chloride with 120 ml of concentrated ammonia solution (d=0.880). A vigorous exothermic reaction will occur.[9]
- Stirring: Stir the mixture until a smooth, thin paste is formed.[9]
- Heating: Heat the paste at 70°C for 30 minutes with occasional stirring.[9]
- Neutralization and Filtration: After cooling, neutralize the mixture with dilute sulfuric acid. Filter the resulting solution.[9]
- Washing and Drying: Wash the collected N4-Acetylsulfanilamide with cold water and then dry it.[9]
- Purification (Optional): For a purer product, the crude N4-Acetylsulfanilamide can be recrystallized from hot water to yield colorless crystals.[9]





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